

Proper Disposal Procedures for DL-Methionine-2-d1

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Compound of Interest

Compound Name: DL-Methionine-2-d1

CAS No.: 67866-74-4

Cat. No.: B1428262

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Executive Summary & Substance Profile

DL-Methionine-2-d1 (CAS: 14676-97-2 / 59-51-8 for unlabeled) is a stable isotope-labeled amino acid used primarily as a tracer in metabolic tracking and proteomic quantification. Unlike radioisotopes (e.g.,

S-Methionine), this deuterated compound is non-radioactive and generally classified as non-hazardous under GHS standards.

However, "non-hazardous" does not imply "trash-safe." In a professional research environment, disposal protocols must prevent cross-contamination, environmental loading (BOD/COD), and regulatory ambiguity. This guide outlines the authoritative workflow for disposing of **DL-Methionine-2-d1**, prioritizing containment and traceability over minimum compliance.

Physicochemical Profile for Disposal

Property	Specification	Disposal Implication
State	Solid (Crystalline Powder)	Dust generation risk; requires sealed containment.[1]
Solubility	Soluble in water, dilute acids/bases	Potential for aqueous waste streams; high Biological Oxygen Demand (BOD).
Stability	Stable; shelf-life >2 years	No time-sensitive explosion/peroxide risks.
Reactivity	Incompatible with strong oxidizers	Segregate from nitric acid, perchlorates, and permanganates in waste storage.
RCRA Status	Not Listed (Non-Hazardous)	Not a P- or U-listed waste; disposal is governed by local BMPs (Best Management Practices).

Pre-Disposal Safety & Segregation

Before initiating disposal, ensure personal safety and chemical segregation.[2] While the compound is low-toxicity, it is a chemical reagent and should be handled with standard laboratory hygiene.

Personal Protective Equipment (PPE)[3][4]

- Respiratory: N95 mask or fume hood usage is recommended when handling large quantities of dry powder to prevent inhalation of fine particulates.
- Skin/Body: Nitrile gloves (0.11 mm minimum thickness) and a standard lab coat.
- Eyes: Safety glasses with side shields.[3]

Chemical Segregation Strategy

CRITICAL: Never mix **DL-Methionine-2-d1** waste with oxidizing agents. Methionine contains a thioether group (-S-CH

) which can react vigorously with strong oxidizers (e.g., Hydrogen Peroxide, Nitric Acid), potentially generating heat or sulfur oxide fumes.

Step-by-Step Disposal Protocols

Scenario A: Solid Waste (Excess Powder or Spills)

Objective: Prevent particulate dispersion and misidentification.

- Containment: Do not sweep loose powder directly into a trash can. Transfer excess powder into a clear, sealable secondary container (e.g., a screw-top jar or heavy-duty Ziploc bag).
- Labeling: Apply a chemical waste label. Even if non-hazardous, label clearly:
 - Content: "**DL-Methionine-2-d1 (Solid)**"^[4]
 - Hazard Checkbox: "Non-Hazardous"^[4]
- Disposal: Place the sealed container into your laboratory's Dry Chemical Waste drum.
 - Why? Segregating white powders prevents "unknown chemical" scares for custodial staff and ensures incineration/landfilling is handled by EHS professionals.

Scenario B: Aqueous Solutions (Buffers & Media)

Objective: Manage Biological Oxygen Demand (BOD) and prevent drain clogging.

- Assessment: Does the solution contain other hazardous components (e.g., heavy metals, organic solvents, toxic inhibitors)?
 - YES: Dispose of the entire mixture as Hazardous Liquid Waste based on the most toxic component.
 - NO (Pure Aqueous Solution): Proceed to Step 2.
- Institutional Verification: Check your facility's wastewater permit.

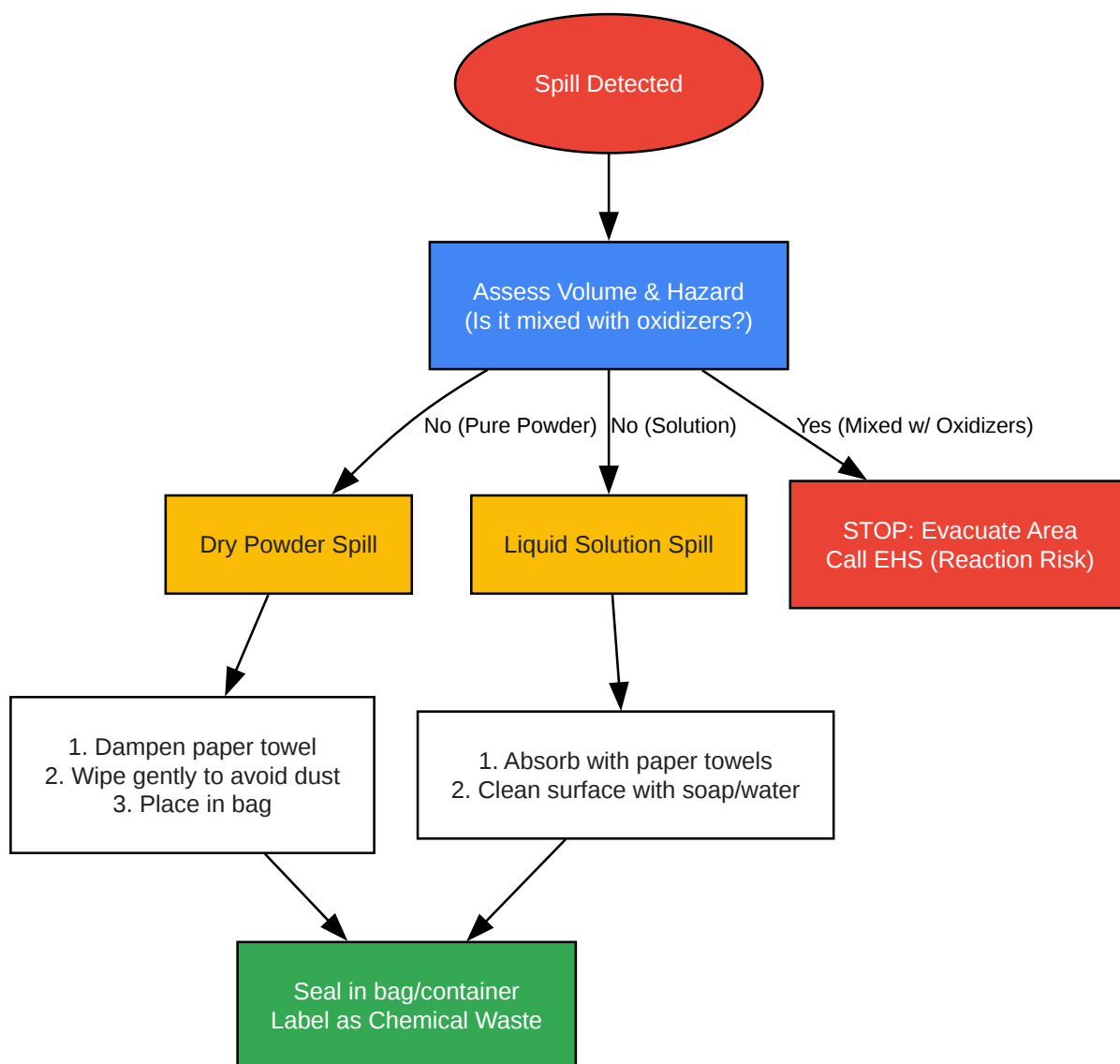
- Strict Zero-Discharge Labs: Collect in a "Non-Hazardous Aqueous Waste" carboy.
- Standard Labs: Small volumes (<1 L) of dilute methionine solution may often be flushed down the sanitary sewer with copious water (20:1 dilution), provided pH is between 6-9.
- Recommendation: Unless you are certain of your local sewer codes, collect as liquid chemical waste. This is the self-validating, audit-proof choice.

Scenario C: Contaminated Packaging

- Empty Containers: If the bottle is visibly empty (no free-flowing solid), triple-rinse with water.
- Rinsate Management: Collect the first rinse as liquid waste (see Scenario B).
- Defacing: Cross out the original label and bar codes.
- Final Disposal: Recycle the glass/plastic bottle or place it in regular trash, depending on local glass recycling rules.

Spill Management Workflow

In the event of a benchtop spill, follow this immediate response protocol to minimize downtime and exposure.



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Figure 1: Decision logic for managing spills of **DL-Methionine-2-d1**, emphasizing the critical check for incompatible oxidizers.

Regulatory & Compliance Context

While **DL-Methionine-2-d1** is not a federally regulated hazardous waste in the US (RCRA) or EU, "Cradle-to-Grave" responsibility dictates that you must account for its final destination.

- RCRA (USA): Not listed under 40 CFR 261.33 (P or U lists). However, if mixed with solvents (e.g., Methanol), the waste code follows the solvent (e.g., F003).

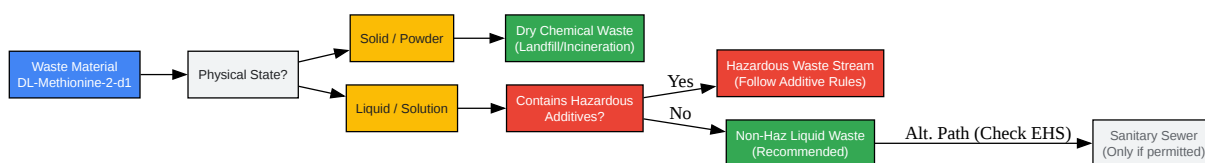
- Deuterium Regulation: Stable isotopes (

H,

C,

N) are chemically identical to natural isotopes for waste purposes. No nuclear regulatory license (NRC) is required for disposal.

Decision Matrix for Waste Classification



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Figure 2: Classification workflow ensuring the correct waste stream selection based on physical state and mixture composition.[5][6]

References

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